difference between Ibutilide Fumarate and Ibutilide Fumarate-d5

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Compound of Interest

Compound Name:	*Ibutilide Fumarate-d5*
Cat. No.:	*B1157740*

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Technical Guide: Ibutilide Fumarate vs. Ibutilide Fumarate-d5

Executive Summary

This guide delineates the critical distinctions between Ibutilide Fumarate, a Class III antiarrhythmic therapeutic agent, and **Ibutilide Fumarate-d5**, its stable isotope-labeled analogue used exclusively as an internal standard (IS) in bioanalytical chemistry. While they share near-identical chemical properties, their applications are mutually exclusive: one modulates cardiac ion channels to restore sinus rhythm, while the other serves as a metrological reference to ensure data integrity in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Part 1: Chemical and Physical Divergence

The fundamental difference lies in the isotopic substitution of hydrogen (

) with deuterium (

or

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). This substitution creates a mass shift essential for mass spectrometric differentiation without significantly altering chromatographic behavior.

Comparative Physicochemical Profile

Feature	Ibutilide Fumarate (Analyte)	Ibutilide Fumarate-d5 (Internal Standard)
CAS Number	122647-32-9	1217808-86-6 (varies by synthesis batch)
Role	Therapeutic Drug (Antiarrhythmic)	Analytical Reagent (Quantification Reference)
Molecular Formula		
Molar Mass (Salt)	~442.62 g/mol (Hemifumarate unit)	~447.65 g/mol (Hemifumarate unit)
Free Base Mass	384.58 g/mol	389.61 g/mol (+5 Da shift)
Isotopic Label	Natural abundance	5 Deuterium atoms (typically on the N-ethyl group)
Precursor Ion (ESI+)	385.2	390.2
Solubility	Soluble in water, methanol, DMSO	Soluble in water, methanol, DMSO

The Kinetic Isotope Effect (KIE) & Chromatography

While chemically nearly identical, the Carbon-Deuterium (C-D) bond is shorter and stronger than the Carbon-Hydrogen (C-H) bond.

- Chromatography: In Reverse-Phase LC (RPLC), deuterated isotopologues may exhibit a slightly shorter retention time (typically < 0.1 min difference) due to reduced lipophilicity. However, for Ibutilide-d5, this shift is negligible, ensuring it co-elutes with the analyte to perfectly track matrix effects.

- Stability: The KIE renders the d5-variant more resistant to metabolic degradation (e.g., N-dealkylation) in ex vivo stability studies, though its primary function is not biological stability

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but mass differentiation.

Part 2: Mechanism of Action (Therapeutic Context)

To understand why Ibutilide is quantified, one must understand its biological target. Unlike most Class III agents that solely block potassium channels, Ibutilide has a dual mechanism.[1][2][3][4]

Pharmacodynamics

Ibutilide prolongs the action potential duration (APD) in atrial and ventricular myocytes.[2][4] It achieves this by:

- Activation of Slow Inward Sodium Current (

  ): This is the predominant mechanism, delaying repolarization.[1][4][5][6]

- Blockade of Rapid Delayed Rectifier Potassium Current (

  ): A secondary effect that further prolongs the refractory period.[6]

Signaling Pathway Visualization

The following diagram illustrates the electrophysiological intervention of Ibutilide.

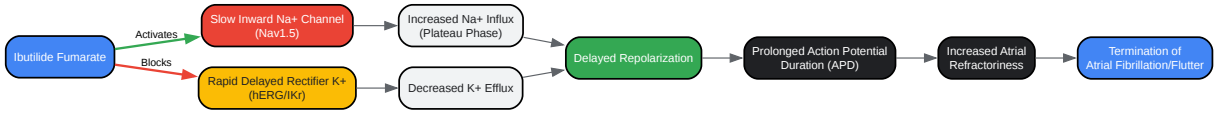

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Figure 1: Dual mechanism of Ibutilide Fumarate prolonging cardiac refractoriness.

Part 3: Bioanalytical Application (The Role of d5)

In drug development, quantifying Ibutilide in human plasma requires high sensitivity (pg/mL range). **Ibutilide Fumarate-d5** is the "Gold Standard" Internal Standard for this process.

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Why d5 Over Structural Analogues?

Using a structural analogue (e.g., Sotalol) as an IS is inferior to a stable isotope label (SIL) like Ibutilide-d5.

- Matrix Effect Correction: Biological fluids contain phospholipids that suppress ionization in the MS source. Because Ibutilide-d5 co-elutes with Ibutilide, it experiences the exact same suppression at the exact same time.
- Extraction Recovery: Any loss of Ibutilide during protein precipitation or extraction is mirrored by the d5 variant. The ratio remains constant, ensuring accuracy.

Validated LC-MS/MS Protocol

Objective: Quantify Ibutilide in human plasma (Range: 10 – 10,000 pg/mL).

A. Reagents & Standards

- Analyte: Ibutilide Fumarate.[1][2][3][4][7][8][9]
- IS: **Ibutilide Fumarate-d5** (10 ng/mL working solution in 50% Methanol).
- Matrix: Human Plasma (K2EDTA).

B. Sample Preparation (Liquid-Liquid Extraction)

Rationale: LLE provides cleaner samples than protein precipitation, reducing background noise for low-level detection.

- Aliquot: Transfer 200 µL of plasma into a clean polypropylene tube.
- Spike IS: Add 20 µL of Ibutilide-d5 working solution. Vortex for 10 sec.
- Buffer: Add 100 µL of 0.1 M NaOH (to basify and ensure the drug is in free-base form for extraction).
- Extract: Add 2 mL of Methyl tert-butyl ether (MTBE).
- Agitate: Shaker for 10 min; Centrifuge at 4000 rpm for 5 min.

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- Transfer: Transfer the organic (top) layer to a fresh tube.
- Dry: Evaporate to dryness under Nitrogen stream at 40°C.
- Reconstitute: Dissolve residue in 100 µL Mobile Phase.

C. LC-MS/MS Parameters

- Column: C18 Reverse Phase (e.g., Waters XBridge, 3.5 µm, 2.1 x 50 mm).
- Mobile Phase: Isocratic 30% Aqueous (0.1% Formic Acid) / 70% Acetonitrile.
- Flow Rate: 0.3 mL/min.
- Ionization: ESI Positive Mode.

D. MRM Transitions (Quantification)

Compound	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)
Ibutilide	385.2 ( )	122.1	25
Ibutilide-d5	390.2 ( )	127.1	25

Note: The +5 Da shift is maintained in the product ion, confirming the label is on a stable fragment (likely the ethyl-amino chain).

Analytical Workflow Diagram

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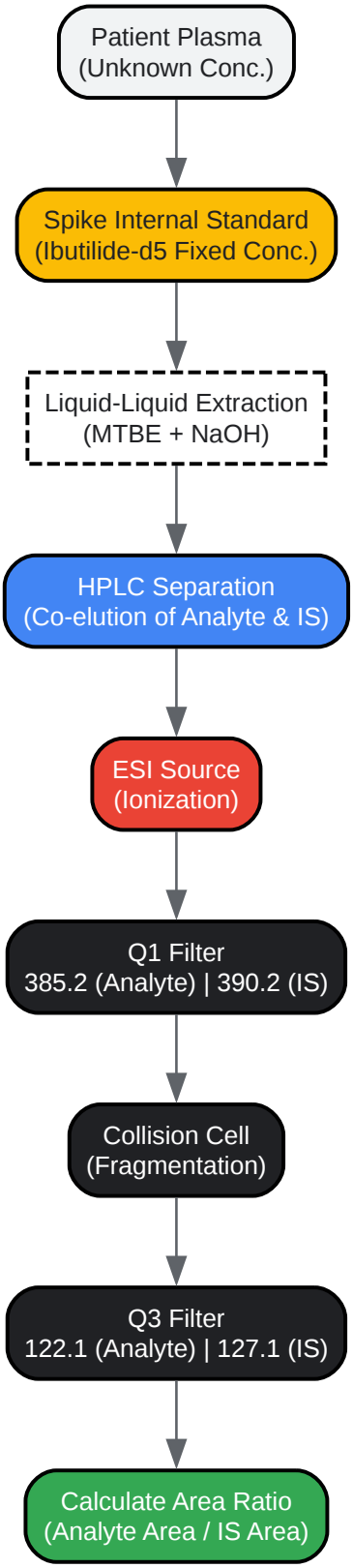

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Figure 2: LC-MS/MS Quantification Workflow using Ibutilide-d5.

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Part 4: Conclusion & Safety

The distinction between Ibutilide Fumarate and its d5 isotopologue is a matter of application safety and precision.

- Clinical Safety: **Ibutilide Fumarate-d5** must NEVER be administered to humans. It is a research chemical. While deuterium is generally non-toxic in trace amounts, the d5 reagent is not manufactured under GMP conditions for human use.
- Data Integrity: In drug development, the use of Ibutilide-d5 allows for the generation of robust pharmacokinetic (PK) data, satisfying FDA/EMA bioanalytical guidelines for method validation by effectively normalizing matrix variability.

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